

Stereoisomers and related compounds of p-menth-1-ene

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Compound of Interest

Compound Name: (+)-p-Menth-1-ene

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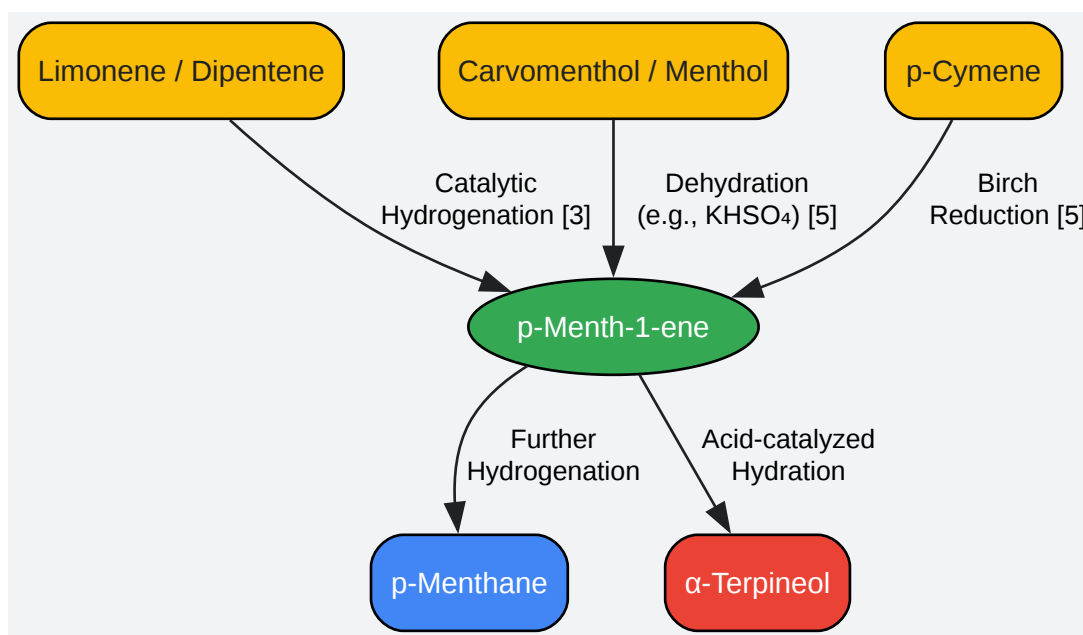
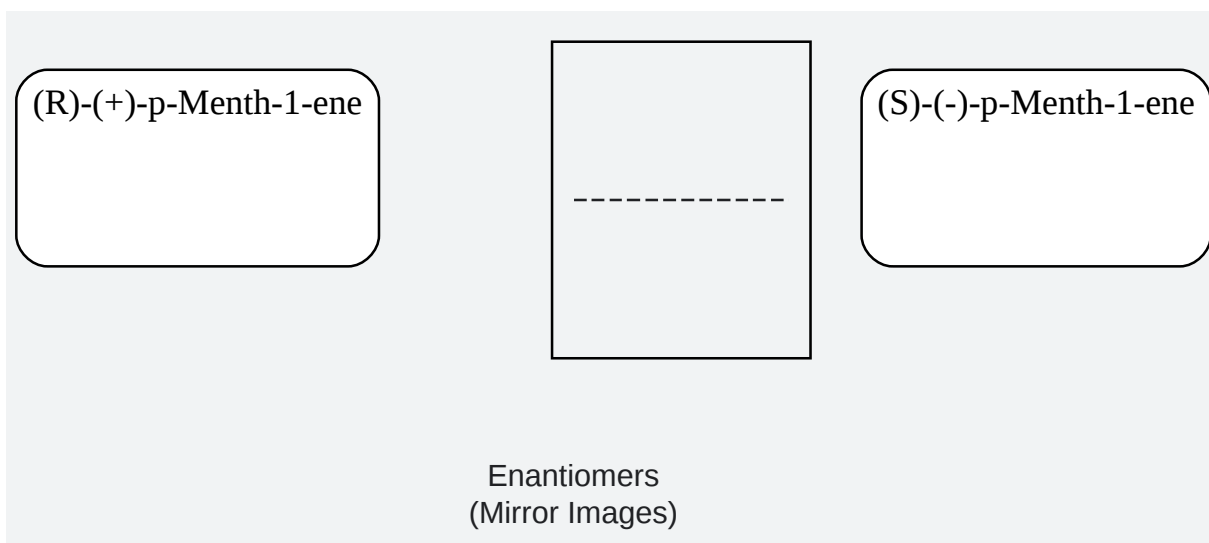
An In-depth Technical Guide to the Stereoisomers and Related Compounds of p-Menth-1-ene

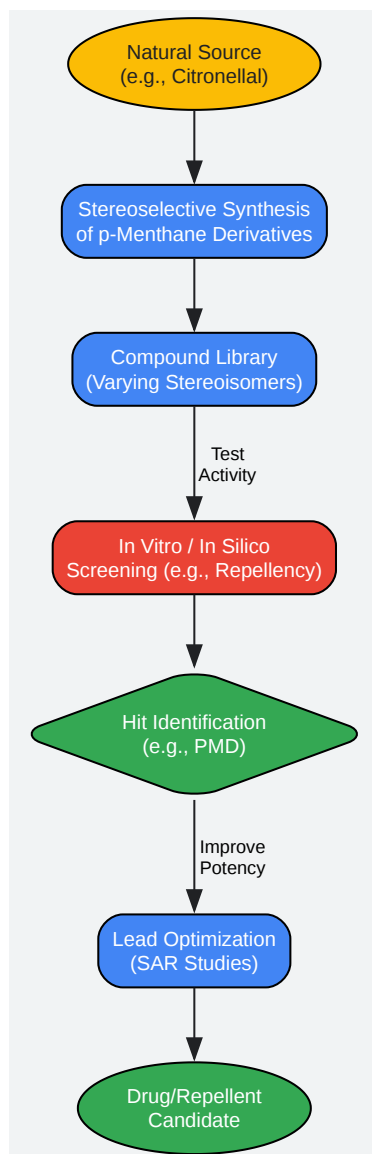
Introduction

The p-menthane class of monoterpenes, characterized by a 1-isopropyl-4-methylcyclohexane carbon skeleton, represents a cornerstone in the study of natural products and synthetic chemistry. Within this family, p-menth-1-ene (also known as carvomenthene) serves as a pivotal compound, not only for its presence in various chemical syntheses but also for its structural relationship to numerous commercially and biologically significant molecules.[1] The presence of a stereocenter in p-menth-1-ene gives rise to enantiomeric forms, the properties, synthesis, and separation of which are of paramount importance for applications ranging from fragrance chemistry to asymmetric synthesis and drug development.[1][2] This guide provides a comprehensive technical overview of the stereoisomers of p-menth-1-ene, its related compounds, and the experimental methodologies crucial for its study, tailored for professionals in research and drug discovery.

Stereochemistry of p-Menth-1-ene

p-Menth-1-ene, or 1-methyl-4-(1-methylethyl)cyclohexene, possesses a single chiral center at the C4 position, where the isopropyl group is attached to the cyclohexene ring.[3] This results in the existence of two non-superimposable mirror images, or enantiomers: (R)-(+)-p-menth-1-ene and (S)-(-)-p-menth-1-ene. The racemic mixture, an equal blend of both enantiomers, is also commonly encountered.





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